

pomiferin degradation products identification

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Compound Focus: Pomiferin

CAS No.: 572-03-2

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Pomiferin's Chemical and Biological Profile

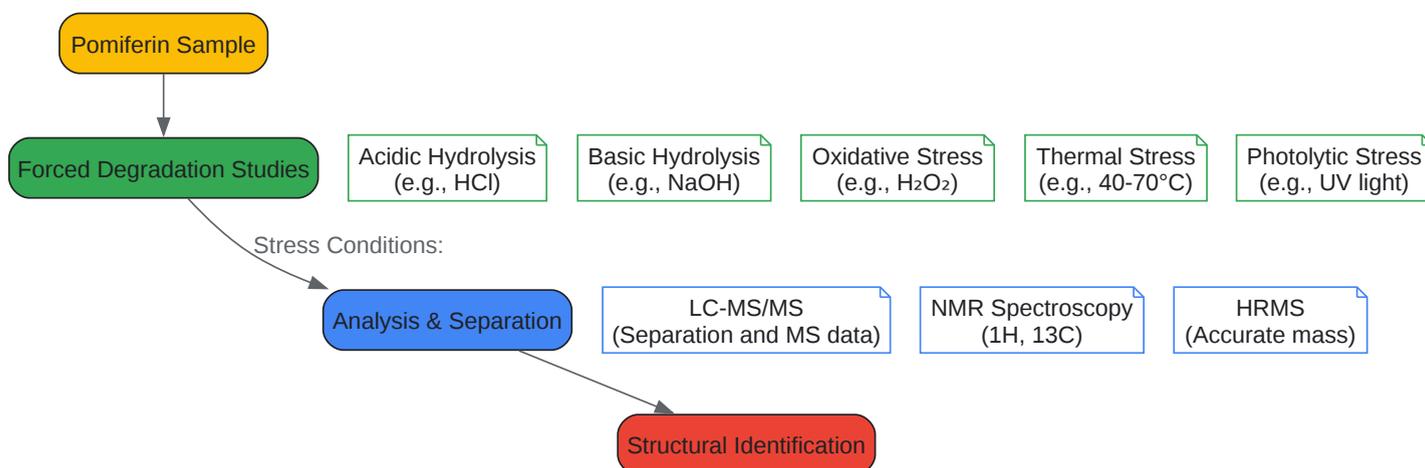
The table below summarizes key information from recent research on **pomiferin**, which is a prenylated isoflavonoid isolated from the Osage orange tree (*Maclura pomifera*) [1].

Property	Description
Source	Osage orange (<i>Maclura pomifera</i> [Raf.] Schneid.) [1]
Chemical Class	Prenylated isoflavonoid [1]
Key Finding	Induces multiple cell death pathways (apoptosis, ferroptosis, pyroptosis) in high-risk neuroblastoma cells [1].
IC ₅₀ (Neuroblastoma)	2 μM (CHLA15 cell line) to 5 μM (LAN5 cell line) [1].
Synergistic Effects	Works synergistically with osajin (another plant isoflavone) and conventional chemotherapy drugs (e.g., cisplatin, doxorubicin) [1].
Related Compound	Pomiferin Triacetate: A derivative identified as a novel and highly specific mTOR inhibitor with an IC ₅₀ of 6.2 μM in an <i>in vitro</i> kinase assay [2].

Proposed Workflow for Identifying Degradation Products

Since degradation studies are critical for drug development, here is a general experimental workflow you can adapt. The core strategy involves forced degradation under various stress conditions, followed by analysis with chromatographic and spectroscopic techniques.

The following diagram outlines this proposed workflow:



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Methods for Degradation and Analysis

Based on the workflow above, here are specific methodologies you can employ.

- **Forced Degradation Conditions:** Expose **pomiferin** to various stress conditions to generate degradation products [1].

- **Acidic/Basic Hydrolysis:** Treat with 0.1 M HCl or 0.1 M NaOH at room temperature or elevated temperatures (e.g., 60°C) for several hours.
 - **Oxidative Degradation:** Incubate with 0.3% to 3% hydrogen peroxide at room temperature for 24 hours.
 - **Thermal Degradation:** Heat solid **pomiferin** or its solutions in buffers at 40-70°C for days to weeks.
 - **Photolytic Degradation:** Expose solid **pomiferin** and solutions to UV (e.g., 320-400 nm) and visible light.
- **Analysis and Separation Techniques:**
 - Use **Liquid Chromatography-Mass Spectrometry (LC-MS/MS)** to separate degradation products and obtain their molecular weights and fragmentation patterns [1].
 - Employ **High-Resolution Mass Spectrometry (HRMS)** to determine the exact mass of fragments and propose molecular formulas.
 - Isolate major degradation products using preparative chromatography for further analysis.
 - **Structural Elucidation:**
 - Perform **Nuclear Magnetic Resonance (NMR)** spectroscopy (1H, 13C, 2D experiments like COSY, HSQC, HMBC) on isolated degradation products to confirm their chemical structures.

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References

1. Pomiferin Induces Antiproliferative and Pro-Death Effects in ... [pmc.ncbi.nlm.nih.gov]
2. Characterization of pomiferin triacetate as a novel mTOR and ... [pmc.ncbi.nlm.nih.gov]

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